

Personal protective equipment for handling 2-Bromo-3-chlorophenol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Bromo-3-chlorophenol

Cat. No.: B1280867

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Essential Safety and Handling Guide for 2-Bromo-3-chlorophenol

This guide provides crucial safety protocols, operational procedures, and disposal plans for handling **2-Bromo-3-chlorophenol**, tailored for researchers, scientists, and drug development professionals. Adherence to these guidelines is paramount for ensuring a safe laboratory environment.

Chemical Identifier:

- Name: **2-Bromo-3-chlorophenol**
- CAS Number: 855836-62-3[\[1\]](#)[\[2\]](#)
- Molecular Formula: C₆H₄BrClO[\[1\]](#)[\[2\]](#)
- Molecular Weight: 207.45 g/mol [\[1\]](#)[\[2\]](#)

Hazard Identification and Personal Protective Equipment (PPE)

2-Bromo-3-chlorophenol is classified as a hazardous substance. It is harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.[\[1\]](#) A

stringent personal protective equipment protocol is therefore mandatory.

Quantitative Data Summary

Hazard Classification	Category	GHS Hazard Statement
Acute toxicity, oral	Category 4	H302: Harmful if swallowed [1]
Skin corrosion/irritation	Category 2	H315: Causes skin irritation [1]
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation [1]
Specific target organ toxicity, single exposure	Category 3	H335: May cause respiratory irritation [1]

Recommended Personal Protective Equipment (PPE)

Body Part	Required PPE	Specifications and Best Practices
Eyes/Face	Safety Goggles and Face Shield	Goggles should provide a complete seal around the eyes. A face shield is necessary to protect against splashes. [3] [4]
Hands	Chemical-Resistant Gloves	For incidental contact, double-layered nitrile gloves are recommended. For direct handling or risk of splashes, heavy-duty neoprene or butyl rubber gloves should be worn. [3] [4] Gloves must be changed immediately if contaminated.
Body	Chemical-Resistant Laboratory Coat	A long-sleeved, fully buttoned lab coat made of a material appropriate for handling corrosive and toxic substances is required. [3]
Respiratory	Air-Purifying Respirator	Work should be conducted in a well-ventilated area, preferably a chemical fume hood. [5] [6] [7] If a fume hood is not available, a NIOSH-approved respirator with an appropriate cartridge should be used. [8]

Experimental Protocol: Safe Handling and Use

Preparation and Engineering Controls:

- Ensure a certified and functioning chemical fume hood is available before starting work.

- Designate a specific area within the fume hood for handling **2-Bromo-3-chlorophenol** to contain potential contamination.
- Assemble all necessary equipment and reagents within the fume hood prior to introducing the chemical.
- Confirm that the nearest emergency shower and eyewash station are unobstructed and operational.[3][9]

Handling the Compound:

- Carefully weigh and transfer the solid compound within the fume hood to minimize dust generation.
- When creating a solution, slowly add the **2-Bromo-3-chlorophenol** to the solvent to prevent splashing.[3]
- Keep all containers with the compound tightly sealed when not in use.[6][10]

Post-Handling:

- Decontaminate all surfaces within the fume hood that may have come into contact with the chemical.
- Carefully remove PPE, avoiding contact with any potentially contaminated outer surfaces. Gloves should be removed last, followed by thorough hand washing with soap and water.[3]

Emergency Procedures

Skin Contact:

- Immediately remove all contaminated clothing.[10]
- Flush the affected skin with copious amounts of water for at least 15 minutes.[11]
- Seek medical attention if skin irritation persists.[10]

Eye Contact:

- Immediately flush the eyes with water for at least 15 minutes at an emergency eyewash station, holding the eyelids open.[10][11]
- Remove contact lenses if present and easy to do so.[10]
- Seek immediate medical attention.[10][11]

Inhalation:

- Move the affected person to fresh air.[10]
- If breathing is difficult, administer oxygen.
- Seek immediate medical attention.[10]

Ingestion:

- Do NOT induce vomiting.
- If the person is conscious, rinse their mouth with water.
- Seek immediate medical attention.[12]

Spill and Disposal Plan

Spill Response:

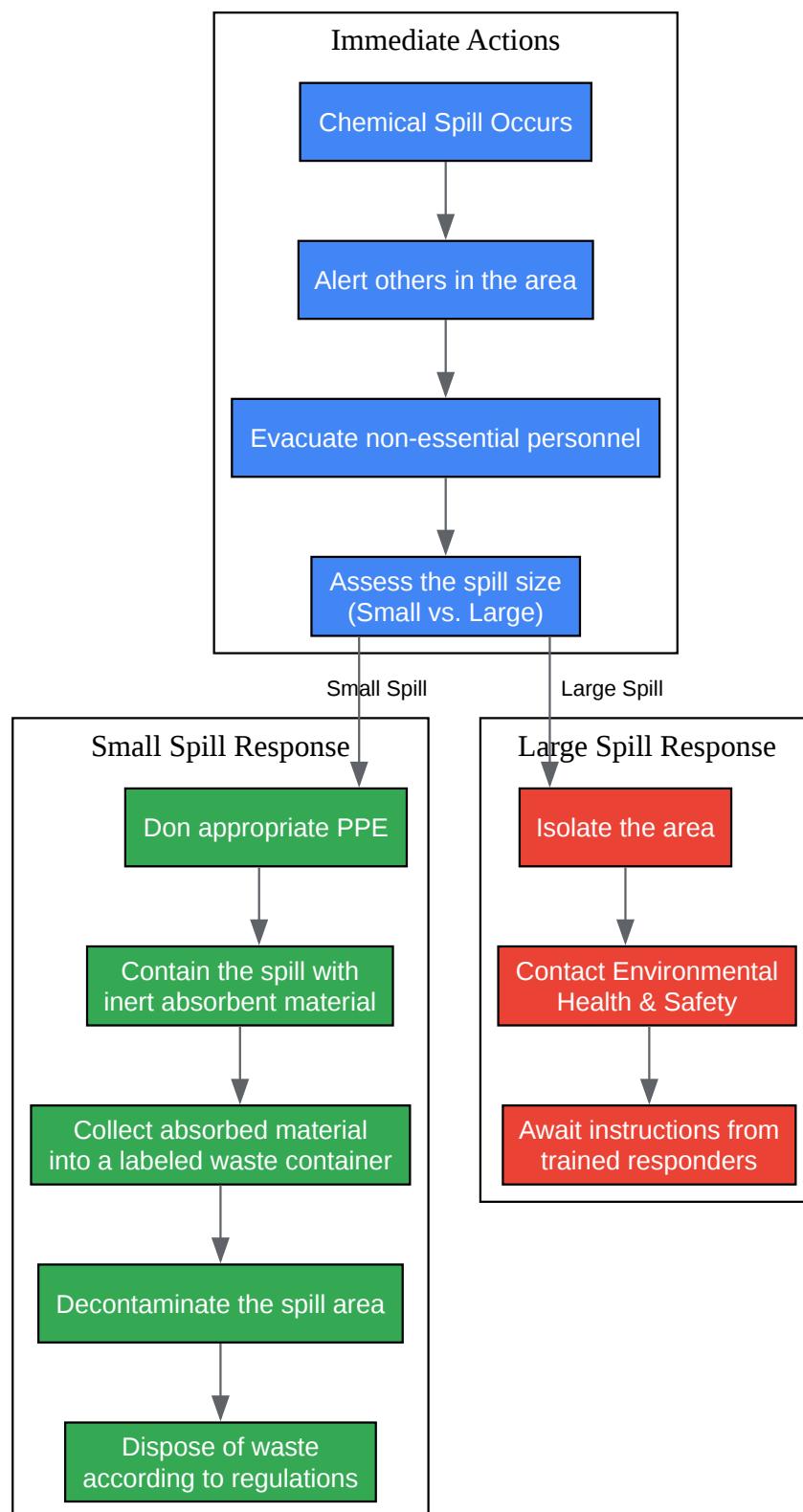
- Evacuate all nonessential personnel from the spill area.
- If the spilled material is flammable, turn off all ignition sources.[13]
- Ventilate the area.
- Wear appropriate PPE as detailed above.
- For small spills, absorb the material with an inert absorbent such as sand, silica gel, or vermiculite.[14]

- Collect the absorbed material and place it into a sealed, clearly labeled hazardous waste container for disposal.[6][14]
- For large spills, contact your institution's environmental health and safety department immediately.[15]

Waste Disposal:

- All solid waste contaminated with **2-Bromo-3-chlorophenol** (e.g., gloves, paper towels, absorbent material) must be collected in a designated, sealed, and clearly labeled hazardous waste container.[3]
- Liquid waste containing **2-Bromo-3-chlorophenol** should be collected in a separate, sealed, and labeled hazardous waste container for halogenated organic compounds.[3]
- Dispose of all waste in accordance with local, state, and federal regulations.[6][10] Do not pour down the drain.[6][14]

Workflow for Chemical Spill Response

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Caption: Logical workflow for responding to a **2-Bromo-3-chlorophenol** spill.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2-Bromo-3-chlorophenol]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1280867#personal-protective-equipment-for-handling-2-bromo-3-chlorophenol>

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